

Application Note: High-Sensitivity Detection of n-Chloroaniline using Gas Chromatography

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Compound of Interest

Compound Name: *n*-Chloroaniline

Cat. No.: B8805043

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Introduction

N-Chloroaniline and its isomers are significant compounds in various industrial applications, including the synthesis of dyes, pesticides, and pharmaceuticals.[1] Due to their potential toxicity and persistence in the environment, highly sensitive and robust analytical methods are crucial for their detection and quantification.[1] Gas chromatography (GC) offers excellent selectivity and sensitivity for the analysis of chloroaniline isomers.[1] This document provides detailed protocols for the determination of **n-chloroaniline** in different matrices using GC coupled with various detectors, including Flame Ionization Detector (FID), Nitrogen-Phosphorus Detector (NPD), and Mass Spectrometry (MS).

Data Presentation

The following tables summarize the quantitative data from various validated methods for the analysis of chloroaniline isomers.

Table 1: Method Detection Limits (MDLs) and Linearity for Chloroaniline Isomers by GC-NPD.

[2]

Compound	CAS No.	MDL ($\mu\text{g/L}$) in Water	Linearity Range ($\mu\text{g/L}$) in Water
2-Chloroaniline	95-51-2	1.4	3 x MDL to 300 x MDL
3-Chloroaniline	108-42-9	1.8	3 x MDL to 300 x MDL
4-Chloroaniline	106-47-8	0.66	40 - 400

Table 2: Method Performance for p-Chloroaniline in Workplace Air by GC-MS.[3][4]

Parameter	Value
Relative Limit of Quantification	0.0037 mg/m ³ (for a 240 L air sample)
Mean Recovery	99.9%
Expanded Uncertainty	$\leq 27\%$

Experimental Protocols

Protocol 1: Determination of Chloroanilines in Aqueous Samples by GC-NPD (Based on EPA Method 8131)

This method is suitable for the determination of various aniline compounds, including **n-chloroaniline** isomers, in water samples.[2]

1. Reagents and Standards:

- Solvents: Methylene chloride, Toluene (pesticide quality or equivalent).[2]
- Reagents: Sodium hydroxide (1.0 M), Sulfuric acid (concentrated), Anhydrous sodium sulfate.[2]
- Stock Standard Solutions (1000 mg/L): Prepare by accurately weighing approximately 0.0100 g of pure chloroaniline isomers and dissolving in a suitable solvent.[2] Commercially certified solutions are also acceptable.

- Calibration Standards: Prepare a series of calibration standards by diluting the stock solutions in toluene.[2]

2. Sample Preparation (Liquid-Liquid Extraction):

- Adjust the pH of a 1-liter water sample to >11 with 1.0 M NaOH.[1][2]
- Transfer the sample to a 2-liter separatory funnel.[1]
- Add 60 mL of methylene chloride and shake for 2 minutes, venting periodically.[1]
- Allow the layers to separate for at least 10 minutes and drain the organic layer.[1]
- Repeat the extraction two more times with fresh 60 mL portions of methylene chloride.[1]
- Combine the three extracts and dry by passing through a column of anhydrous sodium sulfate.[1][2]
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.[1]
- Exchange the solvent to toluene by adding 3-4 mL of toluene and re-concentrating to the final 1 mL volume.[2]

3. GC-NPD Conditions:

- Column: 30 m x 0.25 mm ID fused silica capillary column coated with SE-54 (or equivalent). [2]
- Carrier Gas: Helium.[2]
- Injector Temperature: 250 °C.[2]
- Detector Temperature: 300 °C.[2]
- Temperature Program: Initial temperature of 50 °C for 2 minutes, ramp at 10 °C/min to 200 °C, then ramp at 15 °C/min to 325 °C.[2]
- Injection: 1 µL, splitless.[2]

Protocol 2: Determination of p-Chloroaniline in Workplace Air by GC-MS

This protocol is a validated measurement procedure for determining p-chloroaniline in workplace air after personal or stationary sampling.[3][4]

1. Reagents and Standards:

- Desorption Solution: A mixture of acetonitrile and ammonia solution with p-propylaniline as an internal standard (ISTD).[5]
- Calibration Stock Solution: Approximately 3.5 g/L of p-chloroaniline in the desorption solution.[5]
- Calibration Solutions: Prepare a series of dilutions of the calibration stock solution in the desorption solution.[5]
- Acid-Impregnated Filters: Glass fiber filters immersed in 0.5 M sulfuric acid containing 1% polyethylene glycol Mn 400 and air-dried.[5]

2. Sample Collection:

- Use a suitable pump to draw a defined volume of air (e.g., 240 L at 1 L/min) through a filter cassette containing two acid-impregnated filters.[3][5]

3. Sample Preparation:

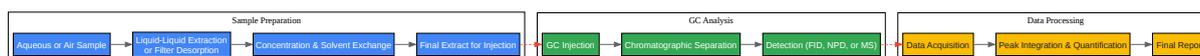
- Place the two filters into separate 5-mL sample vials.[5]
- Add 4 mL of the desorption solution to each vial, seal, and shake for 30 minutes.[5]
- Transfer approximately 1 mL of the solution into an autosampler vial for GC-MS analysis.[5]

4. GC-MS Conditions:

- GC Column: DB 1701 or equivalent (30 m length, 0.25 mm ID, 1.0 μ m film thickness).[6]
- Carrier Gas: Nitrogen at a pressure of 125 kPa.[6]

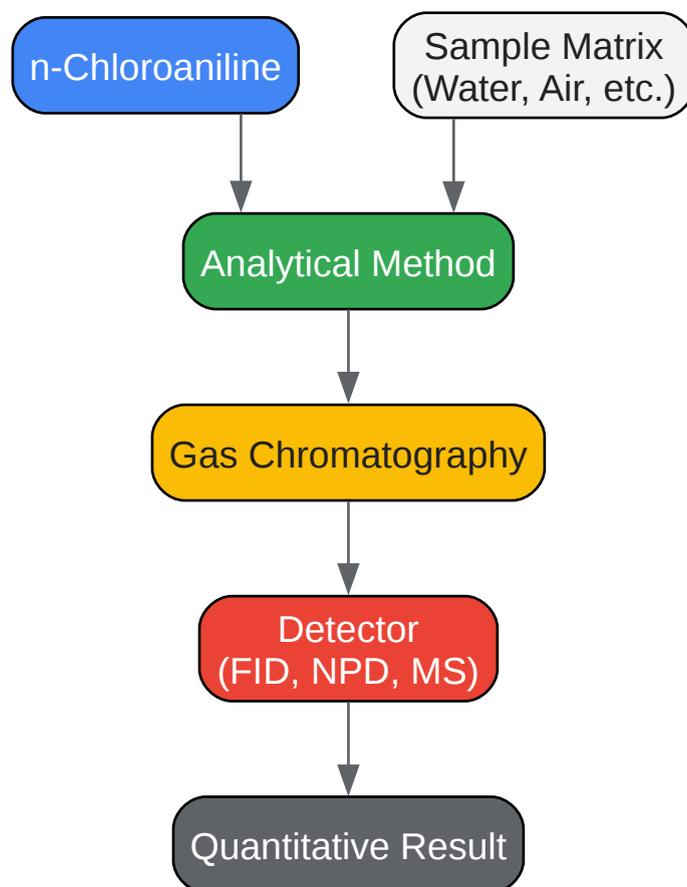
- Injection Mode: Split (1:20) with a purge flow of 3.0 mL/min.[6]
- Oven Temperature Program: Initial temperature of 100 °C, hold for 3.0 min, then ramp at 10 °C/min to a final temperature of 230 °C, and hold for 14 min.[6]
- Injector Temperature: 275 °C.[6]
- Detector Temperature: 275 °C.[6]
- Detector: Mass Spectrometer (MS).
- Injection Volume: 0.2 µL.[6]

Visualizations



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Caption: Experimental workflow for GC analysis of **n-chloroaniline**.



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Caption: Logical relationship of analytical components.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. zora.uzh.ch [zora.uzh.ch]
- 4. BAuA - Articles - MAK Commission: p-Chloroaniline - Determination of p-chloroaniline in workplace air using gas chromatography (GC-MS) - Federal Institute for Occupational Safety

and Health [baua.de]

- 5. baua.de [baua.de]
- 6. services.bis.gov.in [services.bis.gov.in]
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